

Propylamine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: *Propylamine hydrochloride*

Cat. No.: *B1584514*

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An In-depth Technical Guide on the Safety and Handling of **Propylamine Hydrochloride**

Introduction

Propylamine hydrochloride (CAS No. 556-53-6) is a chemical compound frequently utilized as a pharmaceutical intermediate and a building block in organic synthesis.^[1] Given its application in research and development, a thorough understanding of its safety profile and proper handling procedures is paramount for the protection of laboratory personnel. This guide provides a comprehensive overview of the hazards, handling, storage, and emergency protocols associated with **propylamine hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

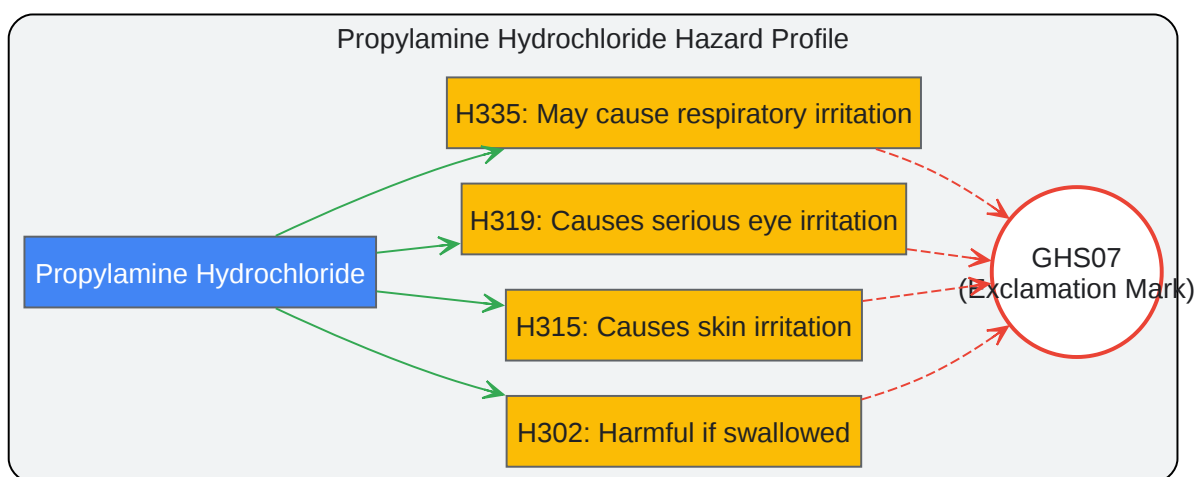
Propylamine hydrochloride is classified as a hazardous substance. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation. It is crucial to understand its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) to appreciate the potential risks.

GHS Classification Summary:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^[2]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[2][3]}

- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[2][3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2][3]

The following diagram illustrates the logical flow of hazard identification based on the GHS classifications.



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Caption: GHS hazard classification for **propylamine hydrochloride**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **propylamine hydrochloride** is presented below for easy reference.

Property	Value	Reference(s)
Chemical Name	1-Propanamine, hydrochloride	[2][3]
Synonyms	n-Propylamine hydrochloride, Propylammonium chloride	[1][4]
CAS Number	556-53-6	[1]
Molecular Formula	C ₃ H ₁₀ ClN	[1]
Molecular Weight	95.57 g/mol	[1][2]
Appearance	White to slightly beige crystalline powder	[1][4]
Melting Point	160-162 °C	[1][4]
pH	4.5 - 6.5 (50 g/L solution at 25°C)	[1][4]
Water Solubility	Soluble	[4]

Toxicological Data

While specific toxicological studies for **propylamine hydrochloride** are not extensively detailed in publicly available literature, the toxicity of the parent compound, n-propylamine, provides critical insight into the potential hazards. This data informs the safety precautions required for the hydrochloride salt.

Metric	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	370 mg/kg	[5][6]
LD ₅₀	Rabbit	Dermal	400 - 560 mg/kg	[5][7][8]
LC ₅₀	Rat	Inhalation	2310 ppm / 4 hours	[5]
LC ₅₀	Mouse	Inhalation	2500 mg/m ³ / 2 hours	[5]
Eye Irritation	Rabbit	Draize Test	720 µg (Severe)	[5]

Experimental Protocols

Detailed experimental protocols for the specific LD₅₀ and LC₅₀ values cited above are not provided in the source safety data sheets. However, a generalized methodology for an acute oral toxicity study (LD₅₀) according to OECD Guideline 423 is as follows:

- **Animal Selection:** Healthy, young adult animals of a single sex (typically females) from a standard laboratory strain are used.
- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. Dosing is sequential, typically starting with a dose expected to be moderately toxic.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, behavior), and body weight changes for at least 14 days.
- **Necropsy:** All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.
- **Data Analysis:** The LD₅₀ is determined based on the mortality observed across different dose groups, providing a statistical estimate of the dose that would be lethal to 50% of the animals.

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe laboratory environment.

Handling:

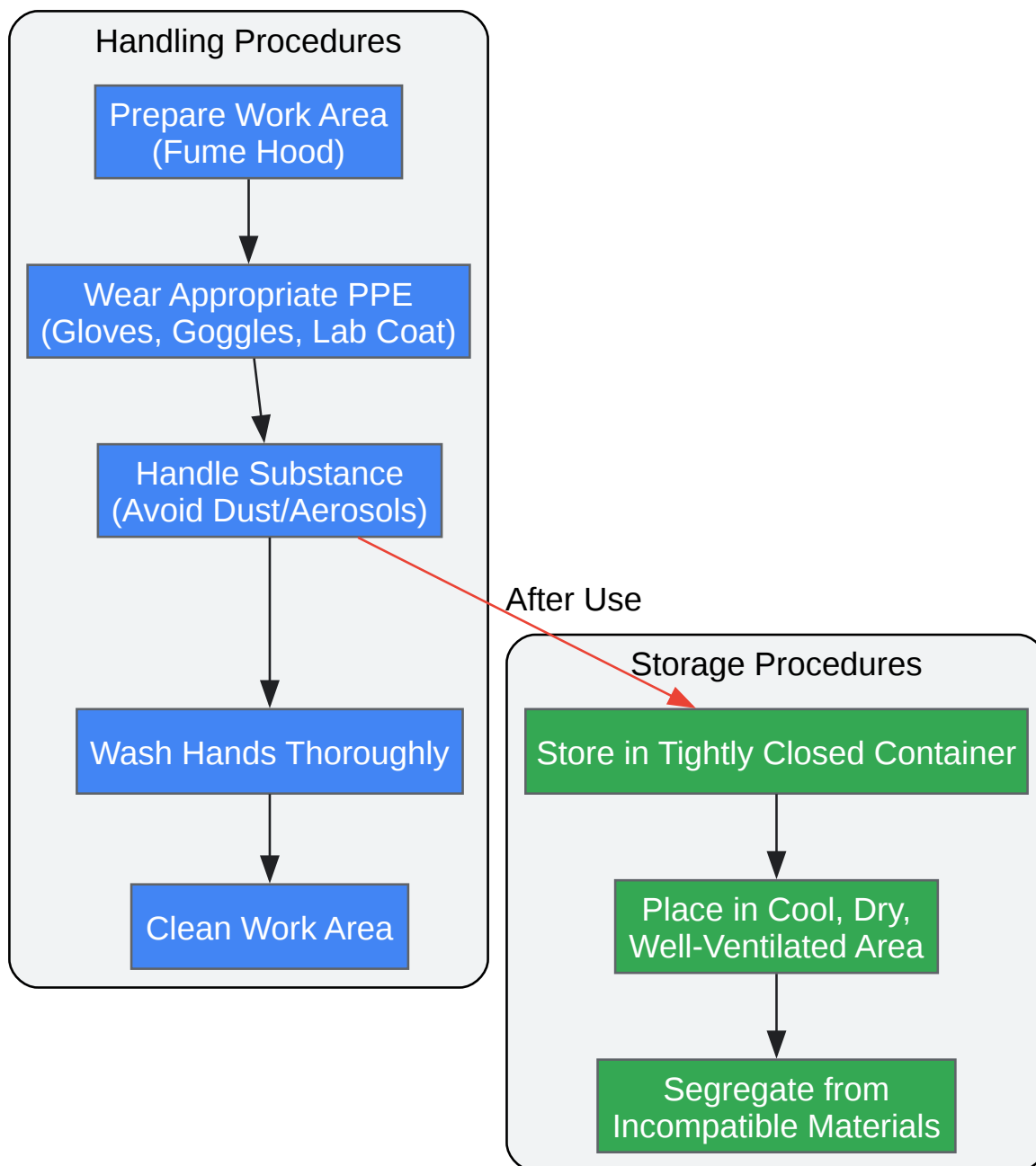
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep containers tightly closed to prevent moisture absorption, as the material is hygroscopic.
[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

The following diagram outlines a logical workflow for the safe handling and storage of **propylamine hydrochloride**.

Safe Handling and Storage Workflow



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Caption: Workflow for proper handling and storage procedures.

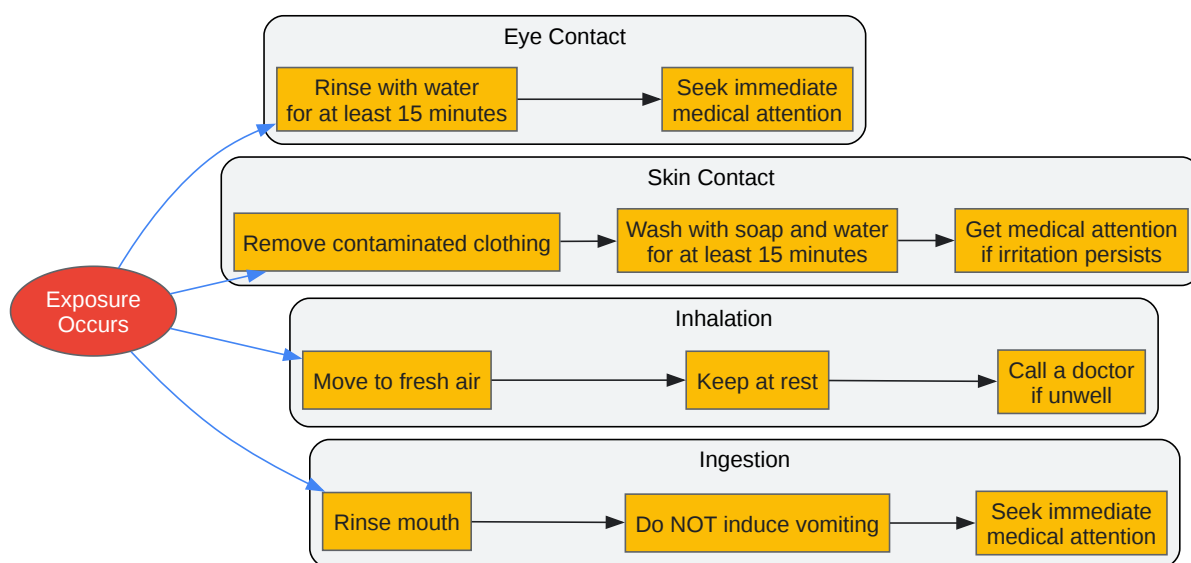
Emergency Procedures

In the event of an exposure, spill, or fire, immediate and appropriate action is critical.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[3]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

The diagram below illustrates the appropriate first aid response to various types of exposure.



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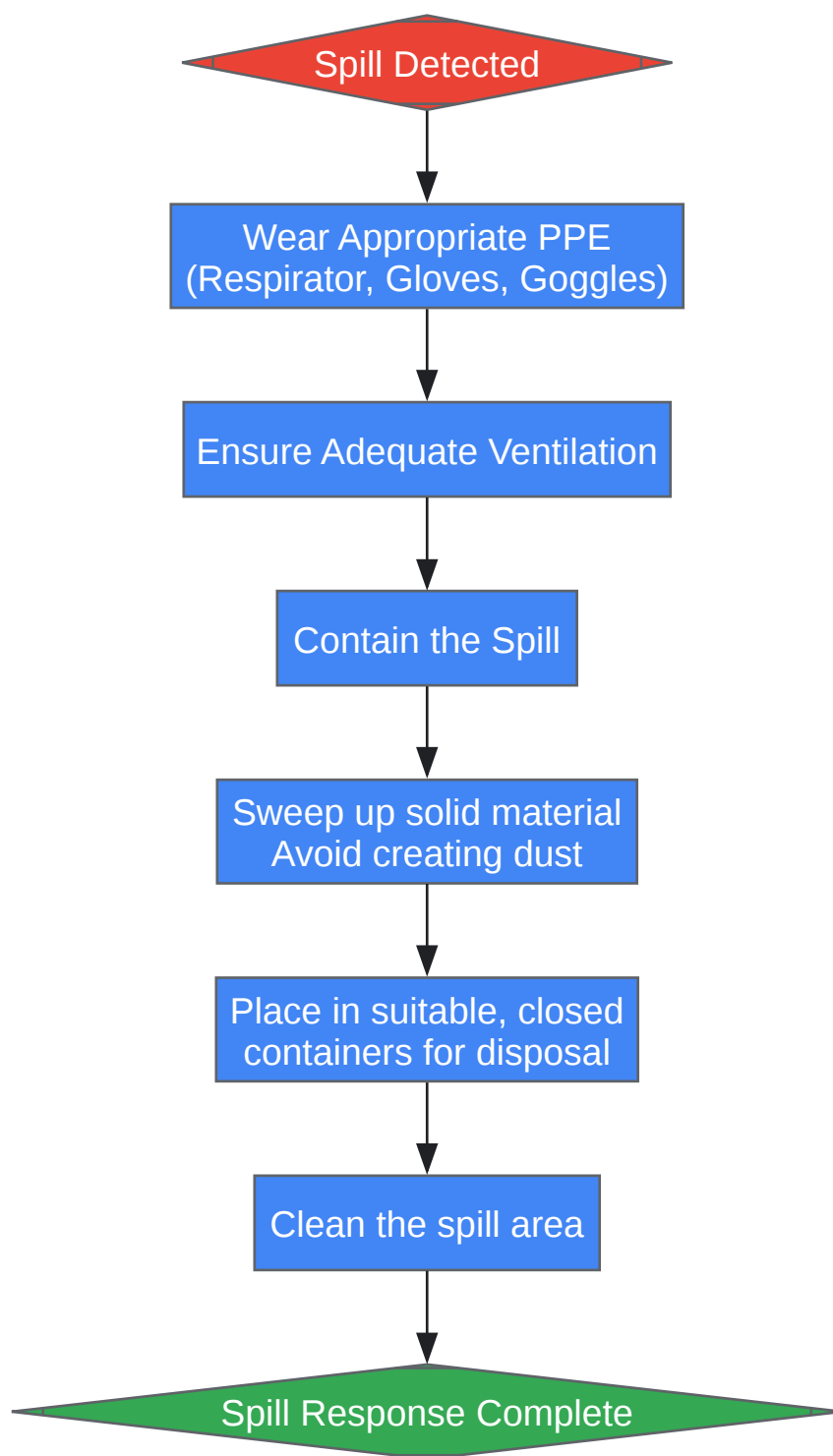
Caption: First aid response workflow for different exposure routes.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.



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Caption: Step-by-step procedure for responding to a spill.

Personal Protective Equipment (PPE)

The use of appropriate PPE is a critical barrier against exposure.

- Eye/Face Protection: Wear tight-sealing safety goggles. A face shield may be appropriate for larger quantities or when there is a risk of splashing.[10]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3][10]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[10]
- Workplace Facilities: Ensure that eyewash stations and safety showers are close to the workstation location.[3]

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